Introduction: The Significance of Non-Proteinogenic Amino Acids

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Compound of Interest

Compound Name:	*(R)-2-Amino-3-ethylpentanoic acid*
CAS No.:	*14328-61-1*
Cat. No.:	*B017033*

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In the realm of biochemistry and pharmaceutical sciences, the focus has traditionally been on the 20 proteinogenic amino acids that constitute the building blocks of proteins. However, the field of non-proteinogenic amino acids (npAAs) is rapidly expanding, offering novel structural motifs for the design of peptidomimetics, therapeutic agents, and chiral catalysts.[1] These unique amino acids, not found in naturally occurring proteins, provide chemists and pharmacologists with a vast toolbox to modulate the pharmacological and physicochemical properties of bioactive molecules.

(R)-2-Amino-3-ethylpentanoic acid, a chiral npAA, represents a valuable building block in this context. Its distinct stereochemistry and alkyl side chain offer opportunities for creating complex molecular architectures with tailored biological activities. This guide will delve into the technical aspects of this compound, from its fundamental properties to its synthesis and applications.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **(R)-2-Amino-3-ethylpentanoic acid** is crucial for its effective use in research and development. The following table summarizes its key identifiers and properties.

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Property	Value	Source
CAS Number	14328-61-1	[2][3]
Molecular Formula	C7H15NO2	[2][3]
Molecular Weight	145.20 g/mol	[3][4]
IUPAC Name	(2R)-2-amino-3-ethylpentanoic acid	[3]
Synonyms	3-ethyl-D-Norvaline, D-β,β-Diethylalanine, R-Ethylnorvaline	[2]
Melting Point	155-157°C	[2]
Appearance	White solid	[2]
Storage Temperature	Refrigerator	[2][5]

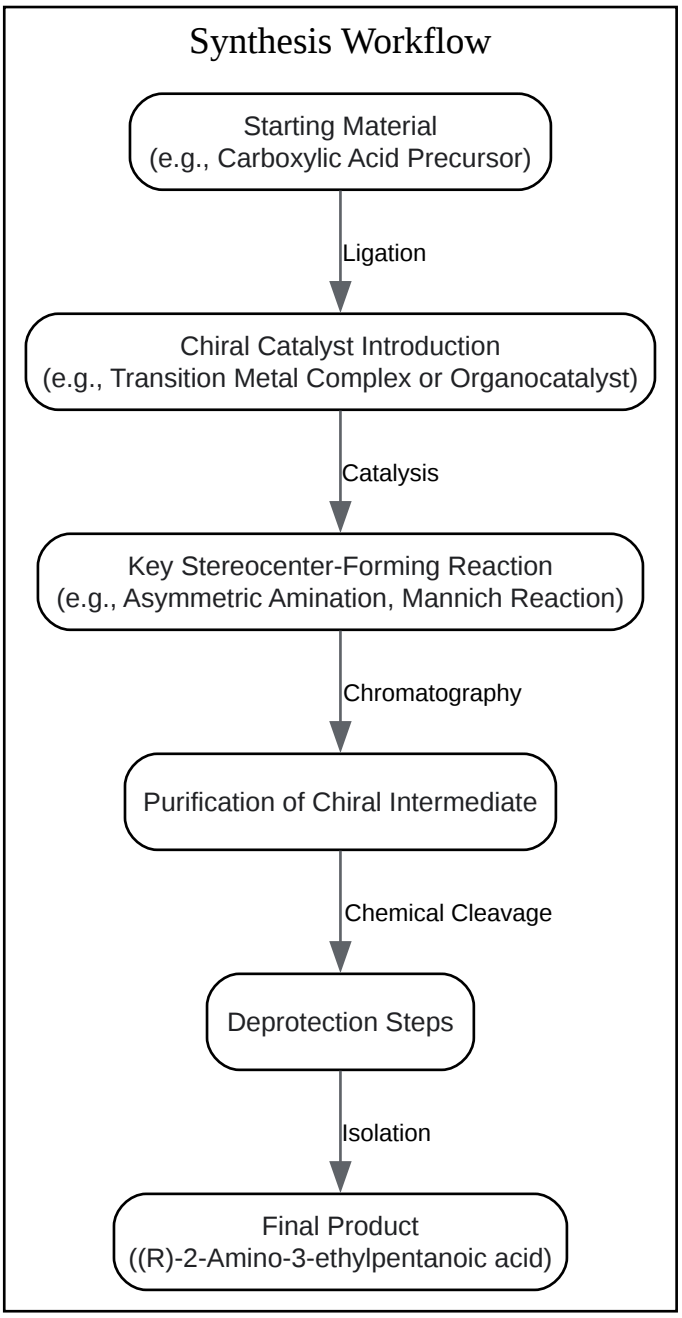
Strategies for Enantioselective Synthesis

The synthesis of enantiomerically pure non-proteinogenic amino acids is a significant challenge in organic chemistry.[1] While a specific, detailed industrial synthesis protocol for **(R)-2-Amino-3-ethylpentanoic acid** is not publicly available, several general strategies for the enantioselective synthesis of α-amino acids can be applied. These methods are crucial for obtaining the desired (R)-enantiomer with high purity.

One prominent approach involves the catalytic enantioselective α-amination of carboxylic acids.[1] This method utilizes a transition metal catalyst to facilitate a stereocontrolled nitrogen shift, providing access to a wide variety of unnatural α-amino acids.[1] Another powerful technique is the organocatalytic Mannich-type reaction, which allows for the enantioselective addition of a carbon nucleophile to an imine, forming the chiral amino acid backbone.[6][7]

Below is a generalized workflow for the enantioselective synthesis of a non-proteinogenic amino acid like **(R)-2-Amino-3-ethylpentanoic acid**, inspired by modern synthetic methodologies.

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Caption: Generalized workflow for the enantioselective synthesis of **(R)-2-Amino-3-ethylpentanoic acid**.

Chiral Analysis and Purification

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Ensuring the enantiomeric purity of **(R)-2-Amino-3-ethylpentanoic acid** is paramount for its application in drug development, as different enantiomers can have vastly different biological activities. Chiral chromatography is the cornerstone for both the analysis and purification of enantiomers.

Chiral High-Performance Liquid Chromatography (HPLC)

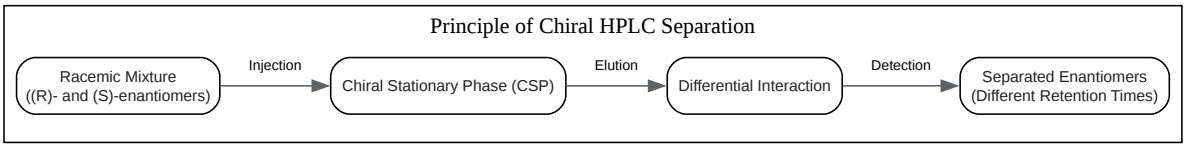
Chiral HPLC is a powerful analytical technique for separating enantiomers.[8] The separation is achieved by using a chiral stationary phase (CSP) that interacts differently with the two enantiomers, leading to different retention times. Macrocyclic glycopeptide-based CSPs, such as those employing teicoplanin, are particularly effective for resolving underivatized amino acid enantiomers.[8]

Experimental Protocol: Chiral HPLC Analysis of Amino Acid Enantiomers

This protocol provides a general framework for the chiral separation of amino acids. Optimization for **(R)-2-Amino-3-ethylpentanoic acid** may be required.

- Column: Astec CHIROBIOTIC® T (or equivalent macrocyclic glycopeptide-based column).[8]
- Mobile Phase: A simple LC-MS compatible mobile phase, often a mixture of an organic modifier (e.g., methanol or acetonitrile) and an aqueous buffer with a chiral selector. The pH of the mobile phase is a critical parameter to control the ionization state of the amino acid.[9]
- Detection: UV detection at an appropriate wavelength or mass spectrometry (MS) for higher sensitivity and specificity. For derivatized amino acids, fluorescence detection can be employed.[10]
- Sample Preparation: Dissolve the amino acid sample in the mobile phase or a compatible solvent.
- Injection and Elution: Inject the sample onto the column and perform a gradient or isocratic elution to separate the enantiomers.
- Data Analysis: Identify and quantify the enantiomers based on their retention times and peak areas.

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Caption: The fundamental principle of chiral separation by HPLC.

Other Chiral Separation Techniques

Besides HPLC, other techniques like capillary electrophoresis (CE) can be employed for the chiral resolution of amino acids.[11] CE methods can offer high resolution and require minimal sample volume.[11] For preparative scale purification, techniques such as simulated moving bed (SMB) chromatography can be considered for industrial applications.

Applications in Research and Drug Development

(R)-2-Amino-3-ethylpentanoic acid serves as a versatile building block in organic synthesis and a valuable intermediate in the pharmaceutical industry.[2]

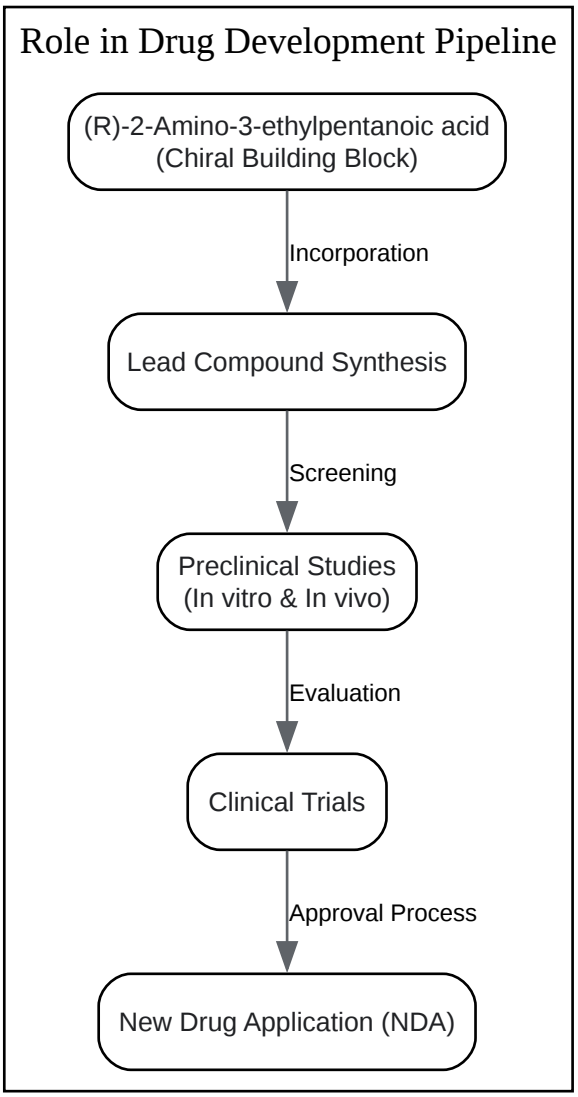
Building Block in Organic Synthesis

The unique structure of this npAA, with its defined stereocenter and alkyl side chain, makes it an attractive starting material for the synthesis of complex organic molecules.[2] It can be incorporated into peptide chains to create peptidomimetics with enhanced stability and novel biological activities. The use of npAAs can lead to the development of peptide-based drugs with improved pharmacokinetic profiles.[12]

Pharmaceutical Intermediate

In drug development, **(R)-2-Amino-3-ethylpentanoic acid** can be used as an intermediate in the synthesis of active pharmaceutical ingredients (APIs).[2] Its incorporation into a drug molecule can influence its binding affinity to biological targets, its metabolic stability, and its overall efficacy. The development of prodrugs using amino acid moieties is a common strategy to improve drug delivery and bioavailability.[13]

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Caption: The role of **(R)-2-Amino-3-ethylpentanoic acid** in the drug development process.

Safety and Handling

(R)-2-Amino-3-ethylpentanoic acid is classified as an irritant.[2] Standard laboratory safety precautions should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. It should be stored in a cool, dry place, typically in a refrigerator, to maintain its stability.[2] [5] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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